

# An In-depth Technical Guide to the Reactivity of Bis(dimethylamino)chlorophosphine

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## Compound of Interest

Compound Name: Bis(dimethylamino)chlorophosphine

Category: e

Cat. No.: B1582491

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This guide provides a comprehensive overview of the chemical properties, reactivity, and synthetic applications of **bis(dimethylamino)chlorophosphine**. It is intended to serve as a technical resource for professionals in research and development who utilize phosphorus-containing reagents. The document details the core reactivity through nucleophilic substitution, outlines its applications in catalysis and pharmaceutical synthesis, and provides practical experimental guidance.

## Core Chemical Properties and Reactivity Profile

**Bis(dimethylamino)chlorophosphine**, also known as N,N,N',N'-tetramethylphosphorodiamidous chloride, is a versatile organophosphorus reagent valued for its role in creating P-N and P-C bonds.<sup>[1]</sup> Its utility stems from the highly reactive phosphorus-chlorine (P-Cl) bond. The phosphorus(III) center is electrophilic and readily undergoes nucleophilic substitution, with the chloride ion acting as an effective leaving group.

The presence of two dimethylamino groups influences the electronic properties of the phosphorus atom, modulating its reactivity. The compound is a liquid at room temperature and is soluble in many common organic solvents like dichloromethane and toluene.<sup>[1]</sup> However, it is sensitive to moisture and air, reacting with water, which necessitates handling under an inert atmosphere (e.g., nitrogen or argon).<sup>[1]</sup>

## Physicochemical and Safety Data

Quantitative data for **bis(dimethylamino)chlorophosphine** is summarized below for easy reference.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	<b>3348-44-5</b>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>4</sub> H <sub>12</sub> ClN <sub>2</sub> P	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	154.58 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless Liquid	<a href="#">[4]</a>
Density	1.060 g/mL at 25 °C	<a href="#">[4]</a>
Refractive Index (n <sub>20/D</sub> )	1.500	<a href="#">[4]</a>
Flash Point	76.7 °C (170.1 °F)	<a href="#">[4]</a>

| Storage Temperature | 2-8°C |[\[4\]](#) |

Table 2: Safety and Hazard Information

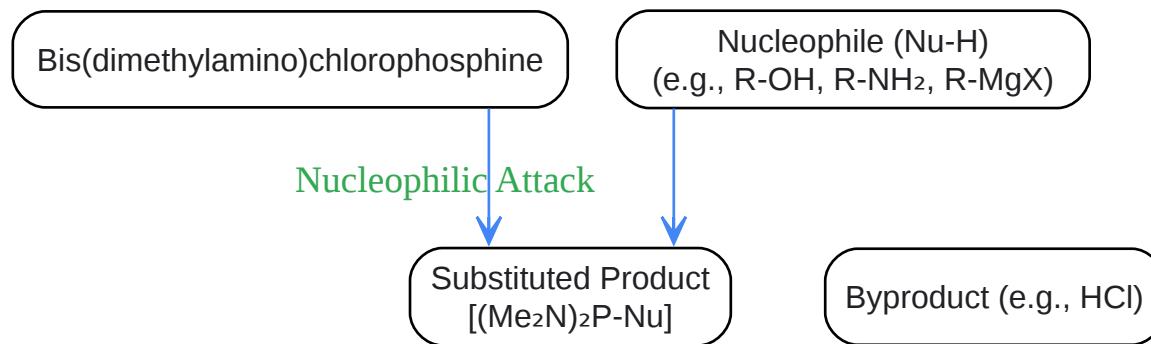
Hazard Identification	GHS Pictogram	Signal Word	Hazard Statement
Corrosive	GHS05	Danger	H314: Causes severe skin burns and eye damage

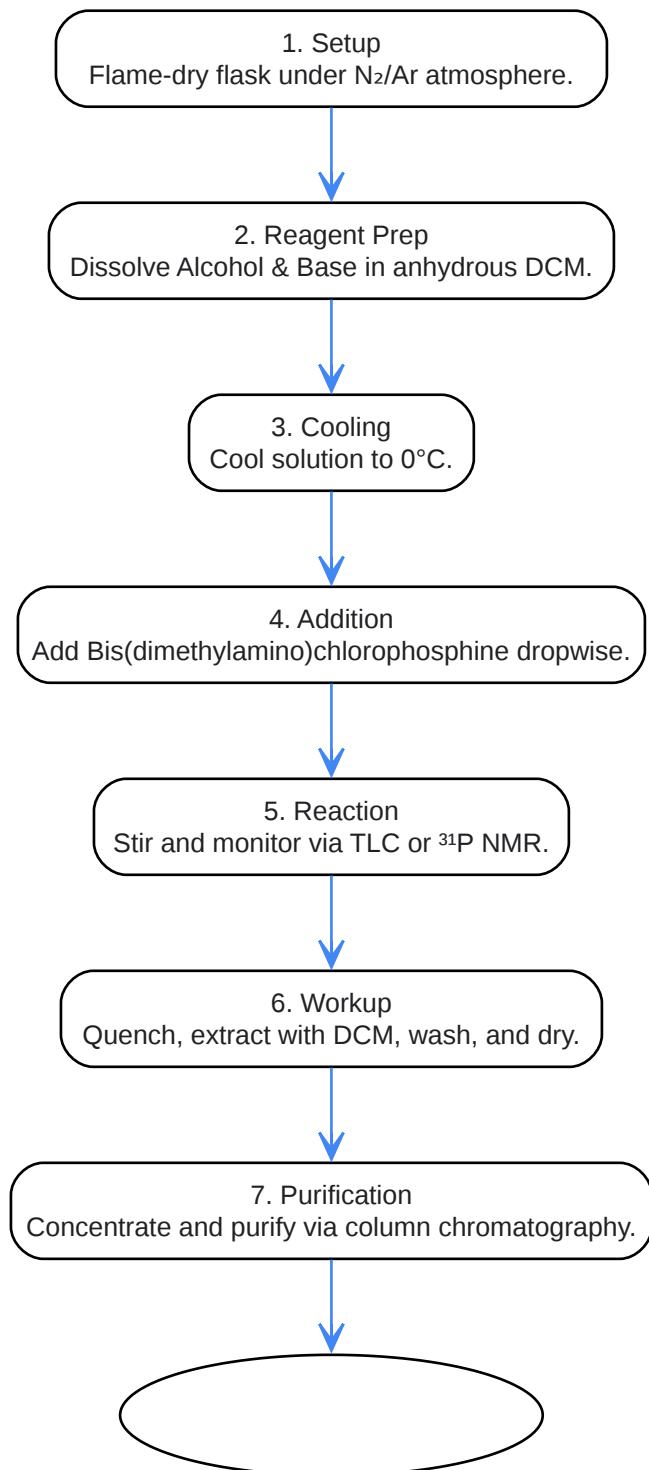
| Other Hazards | - | - | EUH014: Reacts violently with water |

Data sourced from Sigma-Aldrich safety information.[\[4\]](#)

## Key Reaction Pathways and Synthetic Applications

The primary mode of reactivity for **bis(dimethylamino)chlorophosphine** is nucleophilic substitution at the phosphorus center. This pathway is fundamental to its application in synthesizing a wide range of organophosphorus compounds.





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## References

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